

In-Depth Technical Guide to the Safety and Handling of Cellaburate Powder

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Compound of Interest

Compound Name: Cellaburate

Cat. No.: B1166861

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Cellaburate** (Cellulose Acetate Butyrate) powder, a versatile polymer used in various pharmaceutical and research applications. Adherence to these guidelines is crucial to ensure a safe laboratory and manufacturing environment.

Chemical and Physical Properties

Cellaburate is a thermoplastic cellulose ester. Its properties can vary depending on the degree of acetylation and butyrylation.

Property	Value	Source(s)
Appearance	White, off-white, or greyish-white powder or granules.[1]	[1]
Odor	Odorless to slight.[1][2]	[1][2]
Solubility	Practically insoluble in water; soluble in acetone, formic acid, and a mixture of equal volumes of methanol and methylene chloride.[1][3]	[1][3]
Density	Approximately 1.25 g/mL at 25°C.[3]	[3]
Melting Point	127-240°C.[3]	[3]

Hazard Identification and Toxicological Data

Cellaburate powder is primarily considered a combustible dust hazard. While generally of low toxicity, appropriate handling is necessary to avoid irritation and inhalation.

Health Hazards

- Eye Contact: May cause mechanical irritation.[4]
- Skin Contact: May cause mild skin irritation upon prolonged contact.[2]
- Inhalation: Inhalation of dust may cause respiratory tract irritation.[4]
- Ingestion: Expected to have low toxicity if ingested.[4]

Toxicological Data

Test	Result	Species	Source
Oral LD50	> 3,200 mg/kg	Rat	[5]
Dermal LD50	> 1,000 mg/kg	Guinea Pig	[5]

Combustible Dust Hazard

Cellaburate powder is a combustible material and can form explosive dust-air mixtures.^{[4][5]}

The explosibility of a dust is characterized by several parameters, including the Dust Deflagration Index (Kst), the Minimum Explosible Concentration (MEC), and the Minimum Ignition Energy (MIE).

Parameter	Value	Classification	Source
Dust Deflagration Index (Kst)	213 m·bar/s	St 1 (Weak Explosion)	
Minimum Explosible Concentration (MEC)	Data not available	-	
Minimum Ignition Energy (MIE)	Data not available	-	

Note: While specific MEC and MIE values for **Cellaburate** were not found in the available literature, any finely divided organic powder should be treated as having the potential for a dust explosion.

Occupational Exposure Limits

Currently, there are no specific occupational exposure limits (OELs) established for **Cellaburate** powder. In the absence of a specific limit, it is recommended to adhere to the limits for "Particulates Not Otherwise Regulated" (PNOR) or Cellulose.

Organization	Limit (Total Dust)	Limit (Respirable Fraction)	Source
OSHA (Cellulose)	15 mg/m ³ (8-hr TWA)	5 mg/m ³ (8-hr TWA)	^[6]
NIOSH (Cellulose)	10 mg/m ³ (10-hr TWA)	5 mg/m ³ (10-hr TWA)	^[4]
ACGIH (Cellulose)	10 mg/m ³ (8-hr TWA)	-	^[6]

Experimental Protocols

Dust Explosibility Testing (Based on ASTM Standards)

A standard method for determining the explosibility of a dust cloud is outlined in ASTM E1226, "Standard Test Method for Explosibility of Dust Clouds."

Methodology:

- **Sample Preparation:** The **Cellaburate** powder is dried and sieved to a specific particle size distribution, typically passing through a 200-mesh sieve.
- **Test Apparatus:** A 20-liter spherical vessel equipped with a dust dispersion system, an ignition source (typically chemical ignitors), pressure sensors, and a control unit is used.
- **Dispersion:** A weighed amount of the dust is dispersed into the sphere using compressed air to form a dust cloud of a specific concentration.
- **Ignition:** After a short delay to allow for turbulence to decay, the ignition source is activated.
- **Data Acquisition:** The pressure rise within the vessel is recorded over time.
- **Determination of K_{st}:** The maximum rate of pressure rise is determined from the pressure-time curve. This value is then used to calculate the K_{st} value using the following formula: $K_{st} = (dP/dt)_{max} * V^{(1/3)}$ Where:
 - K_{st} = Dust Deflagration Index (bar·m/s)
 - (dP/dt)_{max} = Maximum rate of pressure rise (bar/s)
 - V = Volume of the test vessel (m³)
- **Explosion Classification:** The K_{st} value is used to classify the dust explosion severity into one of four classes (St 0, St 1, St 2, or St 3).

Airborne Dust Monitoring (NIOSH Method 0500)

This method is used to determine the total dust concentration in the air.

Methodology:

- **Sampling Media:** A pre-weighed 37-mm PVC filter with a 5- μ m pore size is placed in a two-piece filter cassette.
- **Sampling Pump:** A personal sampling pump is calibrated to a flow rate of 1 to 2 liters per minute.
- **Sample Collection:** The cassette is attached to the worker's breathing zone, and the pump is run for a representative portion of the work shift to collect a known volume of air.
- **Analysis:** The filter is removed in a controlled environment and re-weighed. The difference in weight represents the total mass of dust collected.
- **Calculation:** The concentration of total dust in the air is calculated by dividing the mass of collected dust by the volume of air sampled.

Safety and Handling Procedures

Engineering Controls

- **Ventilation:** Use local exhaust ventilation (LEV) at points of dust generation (e.g., weighing stations, mixers). General laboratory ventilation should provide a minimum of 10 air changes per hour.^[5]
- **Enclosure:** Enclose processes that generate significant amounts of dust.
- **Housekeeping:** Maintain clean work surfaces. Use a vacuum cleaner with a HEPA filter for cleaning up dust. Avoid sweeping, which can create dust clouds.
- **Ignition Source Control:** Prohibit open flames, smoking, and spark-producing equipment in areas where **Cellaburate** powder is handled. Ground all equipment to prevent static electricity buildup.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear safety glasses with side shields or chemical splash goggles.
- **Skin Protection:** Wear nitrile gloves and a lab coat.

- **Respiratory Protection:** For operations with the potential to generate dust concentrations exceeding the OELs, use a NIOSH-approved N95 respirator or higher.

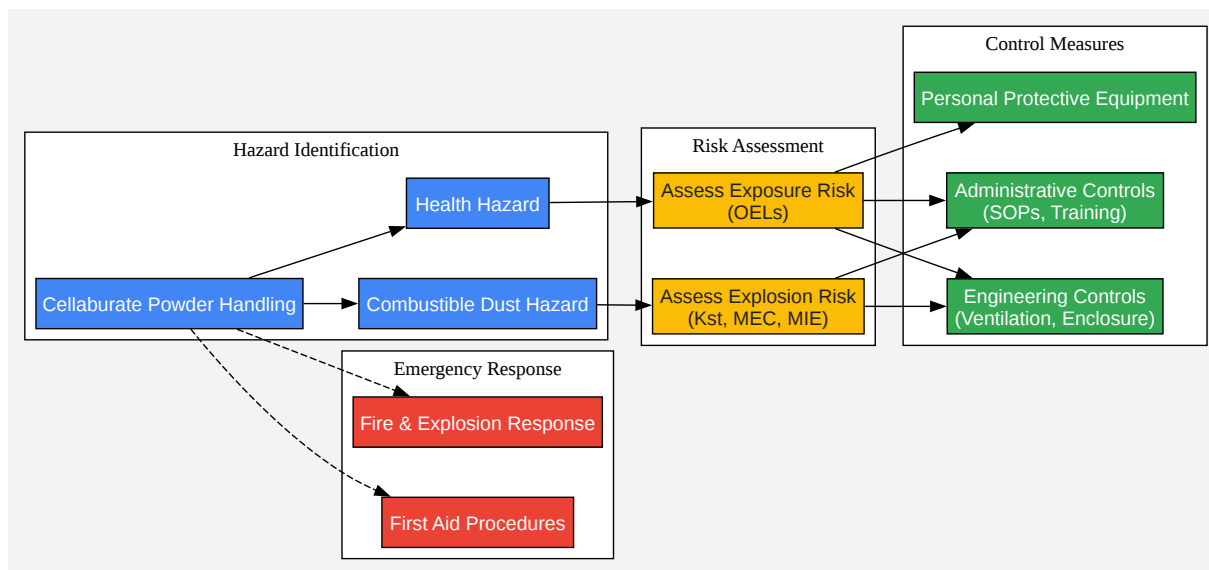
First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[\[5\]](#)
- **Skin Contact:** Wash skin with soap and water. Remove contaminated clothing. Get medical attention if irritation develops.[\[5\]](#)
- **Inhalation:** Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[4\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water. Get medical advice.[\[7\]](#)

Fire and Explosion Response

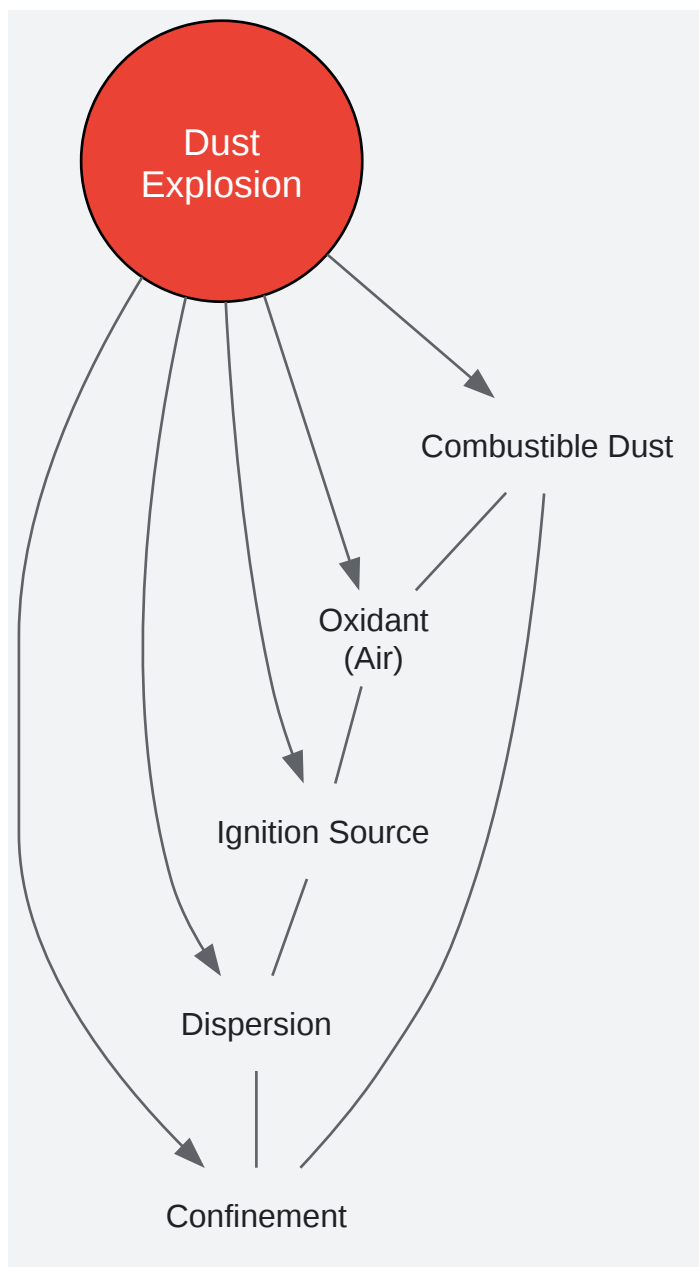
- **Extinguishing Media:** Use water spray, dry chemical, or carbon dioxide.[\[5\]](#)
- **Fire-Fighting Procedures:** Evacuate the area. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing. Do not use a solid stream of water, as it may scatter the dust and create an explosion hazard.

Visualizations



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Hazard Identification and Response Workflow



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The Five Elements of a Dust Explosion

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